

# An In-depth Analysis of 4-Methoxy-3-nitrophenol

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## Compound of Interest

Compound Name: **4-Methoxy-3-nitrophenol**

Cat. No.: **B081317**

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical compound **4-Methoxy-3-nitrophenol**, focusing on its nomenclature, structural properties, and relevance in chemical synthesis.

## IUPAC Nomenclature and Structural Identification

The formal and systematic name for the compound, as designated by the International Union of Pure and Applied Chemistry (IUPAC), is **4-Methoxy-3-nitrophenol**.<sup>[1][2]</sup> This name is derived following a specific set of nomenclature rules designed for unambiguous identification of chemical structures.

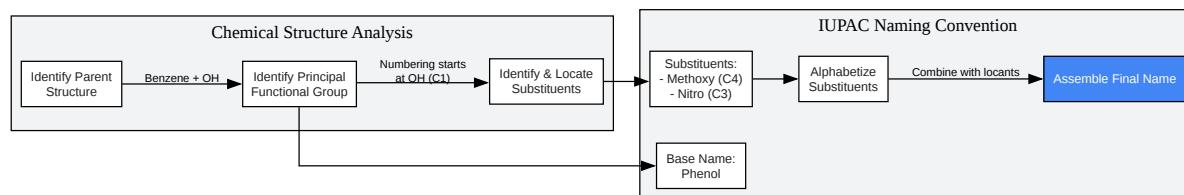
Derivation of the IUPAC Name:

- Parent Structure: The molecule contains a hydroxyl (-OH) group directly attached to a benzene ring, which classifies it as a phenol. "Phenol" therefore serves as the base name for the compound.
- Principal Functional Group: The hydroxyl group is the principal functional group, and the carbon atom to which it is attached is designated as position 1 (C1) on the benzene ring.
- Substituent Identification and Location:
  - A methoxy group (-OCH<sub>3</sub>) is located at position 4 (C4).

- A nitro group (-NO<sub>2</sub>) is located at position 3 (C3).
- Assembling the Name: Substituents are listed alphabetically (methoxy before nitro). Their locants (positions) are placed before their respective names.

This systematic approach leads to the unambiguous name **4-Methoxy-3-nitrophenol**.

The logical relationship for determining the IUPAC name is visualized below.



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*Diagram illustrating the workflow for IUPAC name derivation.*

## Physicochemical Properties

A summary of the key physical and chemical properties of **4-Methoxy-3-nitrophenol** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub>	[3][4][5]
Molecular Weight	169.14 g/mol	[3][5]
CAS Number	15174-02-4	[2][6]
Appearance	Yellow solid	[3]
Melting Point	95-103 °C	[2]
Boiling Point	340.5 °C at 760 mmHg	[2]
Solubility	Soluble in many organic solvents (alcohols, esters, ethers); low solubility in water.	[3]

## Applications in Synthesis

**4-Methoxy-3-nitrophenol** serves as a valuable intermediate in various chemical syntheses.[3] Its primary application is in the pharmaceutical industry, where it is used in the synthesis of more complex molecules that may possess antimicrobial or anti-inflammatory properties.[4] The presence of multiple functional groups on the aromatic ring allows for a variety of chemical transformations, making it a versatile building block for drug development and biochemical research.[3]

## Safety and Handling

This compound is considered to have a degree of toxicity and may be harmful if it comes into contact with skin, eyes, or is inhaled.[3] Appropriate personal protective equipment, such as gloves, goggles, and masks, should be used during handling.[3] It is combustible and should be stored in a sealed container away from heat and ignition sources.[3] For detailed safety information, the Safety Data Sheet (SDS) should be consulted.

**Note on Request Fulfillment:** The user's original request included requirements for detailed experimental protocols and signaling pathways. As the topic is the nomenclature and properties of a specific chemical compound, these sections are not applicable. There are no experimental procedures or biological signaling pathways to describe for the determination of a chemical's

IUPAC name. The response has been structured to provide a comprehensive technical overview of the compound itself, in line with the scientific audience specified.

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## References

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